A Comparative Guide to Proficiency Testing for PCB Congener Analysis

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Compound of Interest	
Compound Name:	PCB118-13C12
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This guide provides a comprehensive comparison of leading proficiency testing (PT) programs for the analysis of polychlorinated biphenyl (PCB) congeners. Accurate and reliable measurement of PCBs is critical for environmental monitoring, food safety assessment, and human health risk evaluation. Participation in PT schemes is an essential component of a laboratory's quality assurance program, demonstrating competency and ensuring the comparability of data across different analytical laboratories. This document outlines the offerings of major PT providers, presents comparative data from recent studies, details common analytical methodologies, and illustrates the proficiency testing workflow.

Comparison of Proficiency Testing Programs

Participation in proficiency testing is a cornerstone of laboratory quality assurance, providing an external and objective assessment of analytical performance. Several international organizations offer robust PT schemes for the analysis of PCB congeners in various matrices. The following tables summarize the key features of some of the most prominent programs.

Tech Support

Provider	Program Name/ID	Sample Matrices	Target Analytes	Frequency	Statistical Evaluation
EURL POPs	PCDD/Fs and PCBs in Food and Feed	Animal feed (e.g., compound feed, fish meal), Food (e.g., milk powder, pork liver, bovine meat)	Dioxin-like PCBs, non-dioxin-like PCBs (indicator PCBs), and other specific congeners	Annual	z-scores, Assigned values determined from consensus of participants' results
InterCinD	IC-PCBs	Environmental (soil, sediment, water), Industrial (fly ash), Food/Feed	Dioxin-like PCBs (DL-PCBs), Non-dioxin-like PCBs (NDL-PCBs), ICES-6 PCBs	Multiple rounds per year	z-scores, Assigned values determined by consensus
Bipea	53b - Waste water PBDE, Industrial waste water	Industrial wastewater	PCB congeners (e.g., PCB 28 to 180)	5 rounds per year	z-scores, Assigned values based on consensus
QUASIMEME	Laboratory Performance Studies	Marine sediment, biota (fish, shellfish), seawater	Chlorobiphenyls (specific congeners)	Multiple rounds per year	z-scores, Assigned values determined using a robust statistical model

Performance Data from Recent Proficiency Tests

The following tables present a summary of results from recent proficiency testing rounds organized by the European Union Reference Laboratory for Persistent Organic Pollutants

(EURL POPs). These data provide insights into the performance of participating laboratories and the typical concentration ranges of PCB congeners encountered in food and feed samples.

EURL PT on PCDD/Fs and PCBs in Compound Feed (2023)

PCB Congener	Assigned Value (ng/kg)	Uncertainty (ng/kg)	No. of Participants	z-score Distribution (|z| ≤ 2)
PCB-28	1.25	0.13	55	95%
PCB-52	2.34	0.23	56	96%
PCB-101	3.11	0.31	56	95%
PCB-118	1.89	0.19	58	97%
PCB-138	2.87	0.29	58	97%
PCB-153	3.45	0.35	58	98%
PCB-180	1.98	0.20	57	96%

EURL PT on PCDD/Fs and PCBs in Milk Powder (2023)

PCB Congener	Assigned Value (ng/kg fat)	Uncertainty (ng/kg fat)	No. of Participants	z-score Distribution (|z| ≤ 2)
PCB-28	0.89	0.09	52	96%
PCB-52	1.56	0.16	53	94%
PCB-101	1.98	0.20	53	96%
PCB-118	1.21	0.12	55	98%
PCB-138	1.88	0.19	55	96%
PCB-153	2.23	0.22	55	98%
PCB-180	1.15	0.12	54	96%

EURL PT on PCDD/Fs and PCBs in Pork Liver (2022)

PCB Congener	Assigned Value (ng/kg)	Uncertainty (ng/kg)	No. of Participants	z-score Distribution (|z| ≤ 2)
PCB-28	0.45	0.05	50	96%
PCB-52	0.78	0.08	51	94%
PCB-101	0.99	0.10	51	96%
PCB-118	0.61	0.06	53	98%
PCB-138	0.94	0.09	53	96%
PCB-153	1.12	0.11	53	98%
PCB-180	0.58	0.06	52	96%

Experimental Protocols

Accurate determination of PCB congeners relies on robust and well-validated analytical methods. The following sections provide an overview of the key steps involved in the analysis of PCBs in various matrices, with a focus on widely accepted protocols such as US EPA Method 1668C and 8082A.

Sample Extraction

The goal of extraction is to efficiently remove PCB congeners from the sample matrix. The choice of extraction technique depends on the matrix type.

- Soxhlet Extraction (for solid and semi-solid samples like soil, sediment, and tissue):

  - A known weight of the homogenized sample is mixed with a drying agent (e.g., sodium sulfate).

  - The mixture is placed in a Soxhlet thimble.

  - The sample is extracted with a suitable solvent (e.g., hexane/acetone or dichloromethane) for an extended period (typically 16-24 hours).

- Pressurized Fluid Extraction (PFE) / Accelerated Solvent Extraction (ASE) (for solid and semi-solid samples):

  - A known weight of the sample is mixed with a dispersant (e.g., diatomaceous earth).

  - The mixture is packed into an extraction cell.

  - The sample is extracted with an organic solvent at elevated temperature and pressure, which significantly reduces extraction time and solvent consumption compared to Soxhlet extraction.

- Liquid-Liquid Extraction (LLE) (for aqueous samples):

  - A known volume of the water sample is placed in a separatory funnel.

  - The sample is extracted multiple times with an immiscible organic solvent (e.g., dichloromethane or hexane).

  - The organic layers are combined for further processing.

Extract Cleanup

Crude extracts often contain co-extracted interfering compounds (e.g., lipids, sulfur) that can affect the accuracy of the analysis. Cleanup procedures are therefore essential to remove these interferences.

- Gel Permeation Chromatography (GPC): This technique separates analytes based on their molecular size. It is effective for removing high-molecular-weight interferences like lipids from tissue and food samples.

- Adsorption Chromatography: This involves passing the extract through a column packed with an adsorbent material.

  - Silica Gel: Often impregnated with sulfuric acid to remove lipids and other organic interferences.

  - Florisil: A magnesium silicate adsorbent used to separate PCBs from pesticides.

  - Alumina: Used to remove polar interferences.

- Sulfur Removal: For sediment and some wastewater samples, elemental sulfur can interfere with the analysis. This is typically removed by treatment with activated copper powder or by using a sulfur-specific cleanup column.

Instrumental Analysis

The final determination of PCB congeners is performed using gas chromatography (GC) coupled with a suitable detector.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the most common technique for the analysis of PCB congeners.

  - High-Resolution Mass Spectrometry (HRGC-HRMS) (e.g., US EPA Method 1668C): Provides very high selectivity and sensitivity, allowing for the determination of individual congeners at ultra-trace levels. This is the gold standard for congener-specific analysis.

  - Triple Quadrupole Mass Spectrometry (GC-MS/MS): Offers high selectivity and sensitivity and is a viable alternative to HRMS for many applications.

- Gas Chromatography with Electron Capture Detection (GC-ECD) (e.g., US EPA Method 8082A): A highly sensitive detector for halogenated compounds like PCBs. However, it is less selective than MS and can be prone to interferences, often requiring dual-column confirmation.

Proficiency Testing Workflow

The following diagram illustrates the typical workflow of a proficiency testing program for PCB congener analysis, from the preparation of the test material to the final evaluation of laboratory performance.
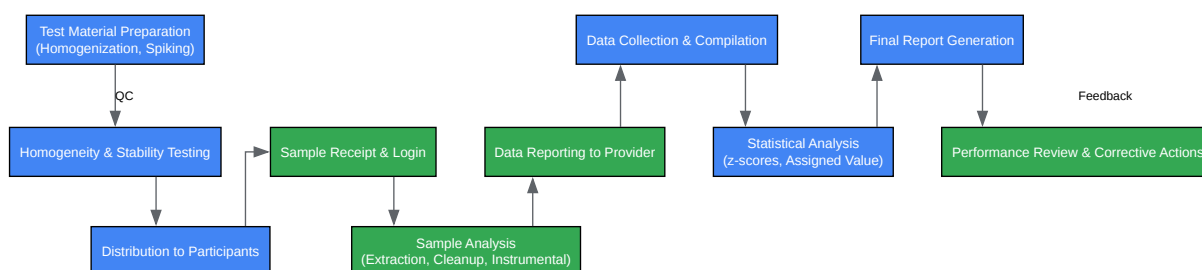
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Caption: Workflow of a proficiency testing program for PCB congener analysis.

Conclusion

Proficiency testing is an indispensable tool for laboratories conducting PCB congener analysis. It provides a framework for assessing and improving analytical performance, ensuring the generation of high-quality, comparable data. This guide has provided an overview of major PT schemes, presented comparative performance data, detailed common analytical methodologies, and illustrated the PT workflow. By participating in these programs and adhering to robust analytical protocols, researchers, scientists, and drug development professionals can have greater confidence in their analytical results and their implications for environmental and human health.

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